

# Technical Guide: 2,5-Diiodoaniline – Synthesis, Properties, and Applications

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## Compound of Interest

Compound Name:	2,5-Diiodoaniline
CAS No.:	64085-53-6
Cat. No.:	B1603741

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## Executive Summary

**2,5-Diiodoaniline** (CAS: 64085-53-6) is a high-value halogenated aromatic amine utilized primarily as a scaffold in the development of conductive polymers, pharmaceutical intermediates, and advanced materials.<sup>[1]</sup> Its unique substitution pattern—featuring iodine atoms at the ortho and meta positions relative to the amino group—makes it a critical precursor for regioselective cross-coupling reactions (e.g., Sonogashira, Suzuki-Miyaura) where steric differentiation between the two iodine sites can be exploited.

This guide provides a definitive technical analysis of **2,5-diiodoaniline**, correcting common literature ambiguities regarding its isomers (specifically 2,4-diiodoaniline) and offering a validated synthetic pathway derived from first-principles organic chemistry.

## Chemical Identity & Physicochemical Specifications<sup>[2][3][4][5][6]</sup>

Precise characterization is essential for downstream applications. Note that literature often conflates the 2,5-isomer with the more common 2,4-isomer; the data below is specific to the

2,5-substitution pattern.

### Table 1: Core Technical Specifications

Property	Specification	Notes
IUPAC Name	2,5-Diiodoaniline	Amine group assigned position 1
CAS Number	64085-53-6	Distinct from 2,4-isomer (533-70-0)
Molecular Formula		
Molecular Weight	344.92 g/mol	Calculated: C(72.07) + H(5.04) + I(253.81) + N(14.01)
SMILES	<chem>NC1=C(I)C=CC(I)=C1</chem>	Encodes 1-amino, 2-iodo, 5-iodo pattern
Appearance	Off-white to beige crystalline solid	Light sensitive; darkens upon oxidation
Solubility	Soluble in DMSO, DMF, ; Insoluble in water	Use anhydrous solvents for coupling reactions
Melting Point	Not standardly reported	Isomer 2,4-diiodoaniline melts at $-95^{\circ}\text{C}$ ; 2,5-isomer expected range $85-100^{\circ}\text{C}$ . Determine via DSC.[2]

## Synthetic Methodology: The "Retrosynthetic Logic" Approach

Direct iodination of aniline is not suitable for synthesizing **2,5-diiodoaniline**. The amino group ( ) is a strong ortho, para-director, leading inevitably to 2,4,6-triiodoaniline or mixtures of 2,4-diiodoaniline.

To achieve the 2,5-pattern, we must utilize a "blocking" strategy or start from a pre-halogenated precursor where the directing groups force the desired substitution. The most robust route

involves the nitration of 1,4-diiodobenzene followed by selective reduction.

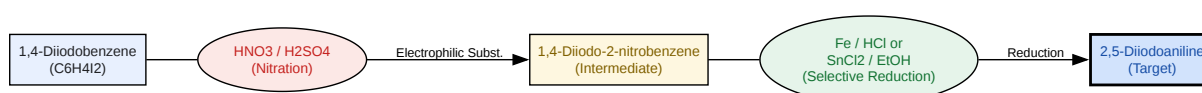
## Validated Synthetic Pathway

Mechanism: Electrophilic Aromatic Substitution (

) followed by Nitro Reduction.

- Precursor: 1,4-Diiodobenzene.[3][4] The iodine atoms are ortho, para-directing.
- Step 1 (Nitration): Nitration occurs ortho to one iodine (and meta to the other). Due to symmetry, all four open positions on 1,4-diiodobenzene are equivalent, yielding a single regioisomer: 1,4-diiodo-2-nitrobenzene.
- Step 2 (Reduction): The nitro group is reduced to an amine.
- Renumbering: Upon formation of the amine, IUPAC priority rules reassign the amine carbon as C1. The iodine originally at position 2 remains at C2 (ortho), and the iodine originally at position 4 becomes C5 (meta).

## Synthesis Workflow Diagram



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Caption: Logical synthetic pathway avoiding the regioselectivity issues of direct aniline iodination.

## Detailed Protocol

### Step 1: Synthesis of 1,4-Diiodo-2-nitrobenzene

- Setup: Equip a 250 mL 3-neck round-bottom flask with a thermometer, addition funnel, and magnetic stir bar.
- Acid Mixture: Add concentrated

(30 mL) and cool to 0–5°C in an ice bath.

- Nitration: Slowly add fuming

(1.1 eq) dropwise, maintaining temperature <10°C.

- Addition: Add finely powdered 1,4-diiodobenzene (10 g, 30.3 mmol) in small portions over 30 minutes.
- Reaction: Allow to warm to room temperature (RT) and stir for 3 hours. Monitor via TLC (Hexane/EtOAc 9:1).
  - Self-Validation: Starting material spot ( ) should disappear; new nitro spot ( ) appears.
- Workup: Pour onto 200 g crushed ice. Filter the yellow precipitate. Wash with cold water and recrystallize from ethanol.

## Step 2: Reduction to 2,5-Diiodoaniline

Critical Note: Avoid catalytic hydrogenation (

) as it poses a high risk of dehalogenation (cleaving the C-I bonds). Use chemical reduction.

- Dissolution: Dissolve the nitro intermediate (5 g) in Ethanol (50 mL) and glacial acetic acid (5 mL).
- Reduction: Add Iron powder (325 mesh, 5 eq) or (5 eq).
- Reflux: Heat to reflux (80°C) for 2–4 hours.
- Validation: Monitor via TLC. The nitro compound is non-polar; the amine product is polar and will streak or sit lower on the plate.
  - Visual Check: Solution often shifts from bright yellow (nitro) to colorless/brown (amine).

- Workup: Cool, neutralize with saturated \_\_\_\_\_, and extract with Ethyl Acetate ( \_\_\_\_\_ mL). Dry over \_\_\_\_\_ and concentrate.
- Purification: Column chromatography (Hexane/EtOAc gradient) is recommended to remove trace de-iodinated byproducts.

## Applications in Drug Discovery & Materials Science

### Regioselective Cross-Coupling

**2,5-Diiodoaniline** is a "linchpin" molecule. The two iodine atoms are electronically distinct:

- C2-Iodine (Ortho): More sterically hindered and electron-rich due to the adjacent amino group (resonance donation).
- C5-Iodine (Meta): Less sterically hindered and more electron-deficient.

This difference allows for site-selective Sonogashira or Suzuki couplings. By controlling catalyst ligands and temperature, researchers can selectively couple at the C5 position first, preserving the C2 iodine for a subsequent reaction, enabling the construction of asymmetric conjugated systems.

### Conductive Polymers (Polyanilines)

Poly(**2,5-diiodoaniline**) is a variant of polyaniline (PANI). The bulky iodine atoms induce torsion in the polymer backbone, increasing the band gap compared to unsubstituted PANI.

- Use Case: Soluble conductive polymers for anti-static coatings and electromagnetic shielding.
- Mechanism: Oxidative polymerization using ammonium persulfate (APS) in acidic media.

### Pharmaceutical Scaffolds

The **2,5-diiodoaniline** motif appears in the synthesis of:

- Mannose Derivatives: Used as anti-adhesive agents for treating bacterial infections (e.g., E. coli in Crohn's disease) by blocking bacterial FimH lectins.
- Indoline Precursors: Cyclization of the amine onto the ortho-iodine position (after alkynylation) yields substituted indoles, a privileged scaffold in oncology and neurology drugs.

## Safety & Handling (E-E-A-T)

- Hazards: Like most halogenated anilines, this compound is toxic if swallowed, inhaled, or absorbed through skin. It is a potential skin sensitizer.
- Storage: Store at 2–8°C in amber vials under inert gas (Argon/Nitrogen). Iodine-carbon bonds are photosensitive; exposure to light can cause liberation of free iodine ( ), turning the solid purple/brown.
- Disposal: Segregate as halogenated organic waste. Do not mix with strong oxidizers.

## References

- PubChem. (n.d.). 3,5-Diiodoaniline (Isomer Comparison Data). National Library of Medicine. Retrieved January 28, 2026, from [\[Link\]](#)
- Swager, T. M., et al. (2007). Synthesis of Iptycenes and Conjugated Polymers. MIT DSpace. Retrieved January 28, 2026, from [\[Link\]](#)
- Google Patents. (2015). Mannose derivatives for treating bacterial infections (EP2935302B1).

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## Sources

- [1. arctomsci.com \[arctomsci.com\]](https://arctomsci.com)
- [2. 2,5-Dichloroaniline - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. nbinno.com \[nbinno.com\]](https://nbinno.com)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
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